

An In-depth Technical Guide to the Synthesis and Characterization of Sodium Methanethiolate

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Compound of Interest

Compound Name: Sodium methanethiolate

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Sodium methanethiolate (CH_3SNa), also known as sodium thiomethoxide, is a potent nucleophilic reagent and a critical intermediate in various synthetic organic chemistry applications, including the pharmaceutical and agrochemical industries.^{[1][2][3][4]} Its utility in forming carbon-sulfur bonds makes it an essential building block for a wide range of molecules.^{[2][5]} This guide provides a comprehensive overview of the synthesis and characterization of **sodium methanethiolate**, complete with detailed experimental protocols and quantitative data.

Physicochemical Properties

Sodium methanethiolate is typically a white to off-white or pale yellow solid at room temperature.^{[1][6][7][8]} It is highly reactive, hygroscopic, and sensitive to air and moisture, often necessitating storage under an inert atmosphere.^{[6][7][9]} Hydrolysis in the presence of moisture produces methanethiol, which is characterized by a strong and unpleasant odor.^{[9][10][11]}

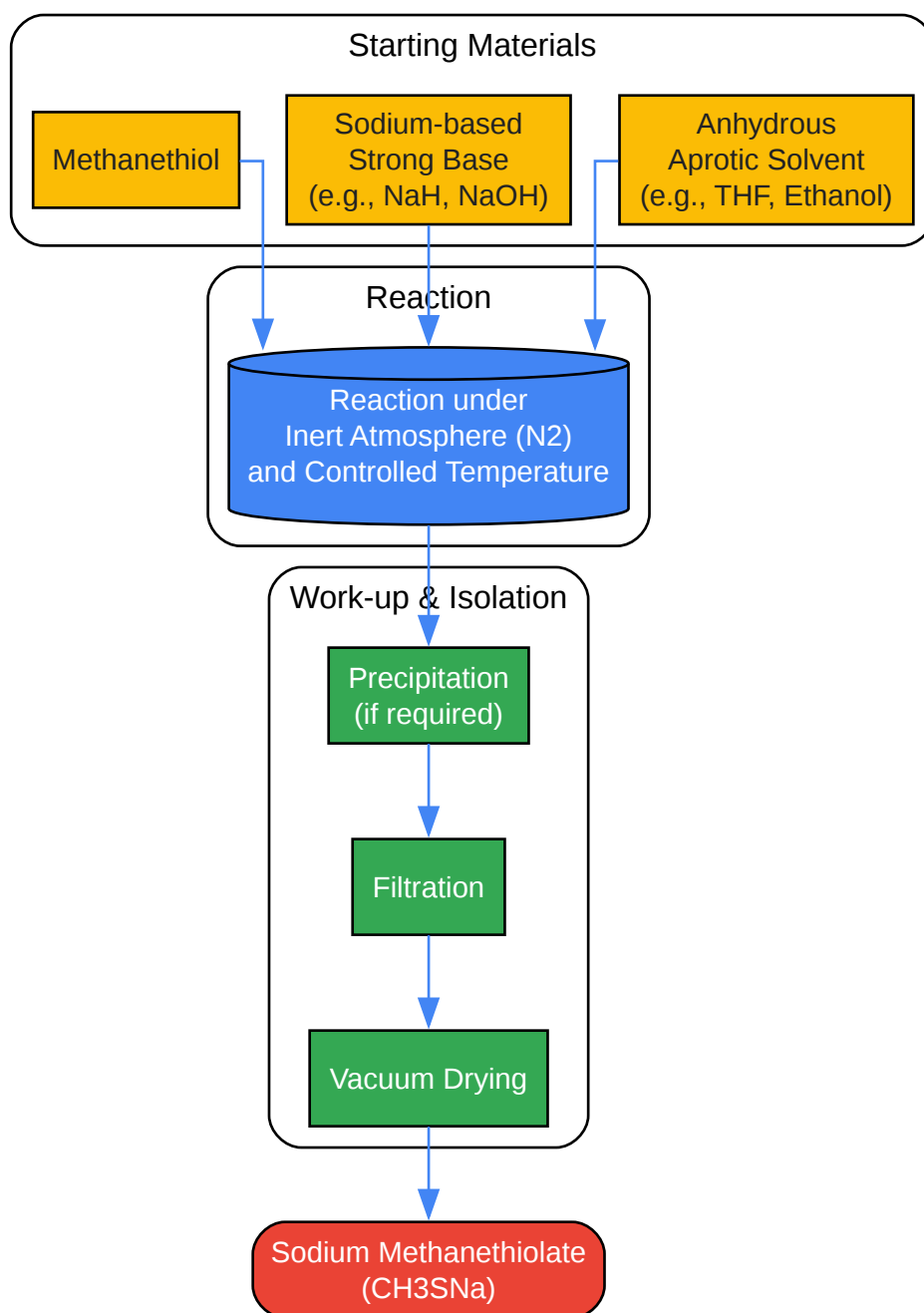
Table 1: Physicochemical Data for **Sodium Methanethiolate**

Property	Value	Reference
CAS Number	5188-07-8	[1][2][10][12]
Molecular Formula	CH ₃ SNa	[2][8][10][12]
Molecular Weight	70.09 g/mol	[2][6][8][9][12]
Appearance	White to off-white/light brown solid	[1][6][8]
Melting Point	88–90 °C (190–194 °F; 361–363 K)	[10][11]
Density	1.43 g/cm ³ (solid)	[10][11]
Solubility	Soluble in water and polar organic solvents like ethanol. [1][8][9][10]	[1][8][9][10]
Purity (Technical Grade)	≥90% to ≥98%	[6][7][13]

Synthesis of Sodium Methanethiolate

The synthesis of **sodium methanethiolate** is typically achieved through the deprotonation of methanethiol using a strong base.[1] Common methods involve the use of sodium metal, sodium hydride, or sodium hydroxide.[1][6][10]

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of **sodium methanethiolate**.

Experimental Protocols

Protocol 2.1: Synthesis using Sodium Hydride (NaH)

This method is suitable for laboratory-scale synthesis where anhydrous conditions are critical.

- Preparation: Under an inert atmosphere (e.g., nitrogen or argon), equip a flame-dried, three-necked round-bottom flask with a magnetic stirrer, a gas inlet, and a dropping funnel.
- Reagents: Suspend sodium hydride (NaH, 1.0 eq) in a suitable anhydrous etherial solvent such as tetrahydrofuran (THF).
- Reaction: Cool the suspension in an ice bath (0 °C). Add a solution of methanethiol (CH₃SH, 1.0 eq) in the same anhydrous solvent dropwise from the dropping funnel. The reaction generates hydrogen gas, so ensure proper venting.[10]
- Completion: After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours to ensure the reaction goes to completion.
- Isolation: The resulting **sodium methanethiolate** may precipitate out of the solution. If so, it can be collected by filtration under an inert atmosphere. Wash the solid with cold, anhydrous solvent and dry under vacuum to yield the final product.[6]

Protocol 2.2: Synthesis using Sodium Hydroxide (NaOH)

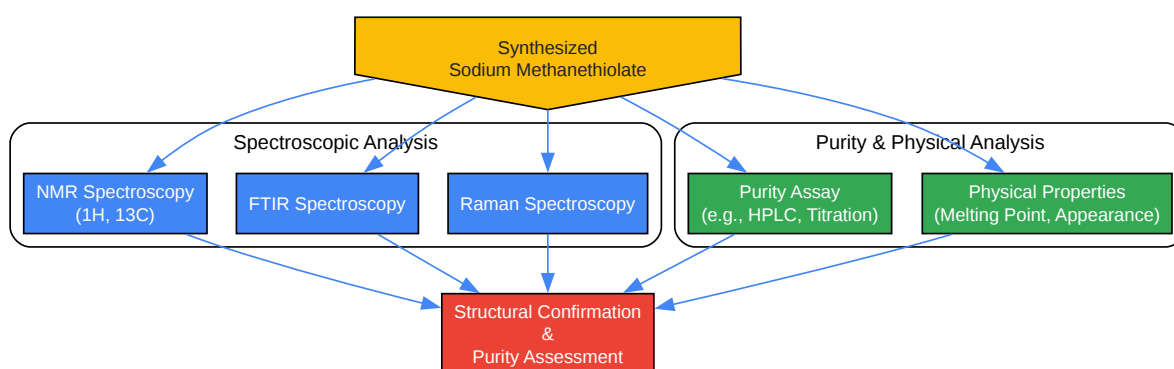
This method is often used for in-situ generation of **sodium methanethiolate** for subsequent reactions.[10]

- Preparation: In a well-ventilated fume hood, dissolve sodium hydroxide (NaOH, 1.0 eq) in a suitable solvent like ethanol or water.
- Reaction: Cool the NaOH solution in an ice bath. Bubble gaseous methanethiol (CH₃SH, 1.0 eq) through the solution or add it as a condensed liquid. The reaction is an acid-base neutralization.
- Usage: The resulting solution of **sodium methanethiolate** is typically used directly in the next synthetic step without isolation.[1][10]
- Isolation (Optional): To isolate the solid, the solvent can be removed under reduced pressure. The resulting solid can be purified by dissolving it in a minimal amount of ethanol and precipitating with diethyl ether.[14] The precipitate is then collected by filtration and dried under vacuum.[14]

Characterization of Sodium Methanethiolate

Thorough characterization is essential to confirm the identity and purity of the synthesized **sodium methanethiolate**. A combination of spectroscopic and analytical techniques is employed.

Logical Workflow for Characterization



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Caption: General workflow for the characterization of **sodium methanethiolate**.

Characterization Protocols

Protocol 3.1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation. Samples are typically prepared in a deuterated solvent like DMSO-d₆.^[15]

- **Sample Preparation:** Under an inert atmosphere, dissolve a small amount (5-10 mg) of **sodium methanethiolate** in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.

- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum. A single sharp peak is expected for the methyl (CH_3) protons. In DMSO-d_6 , this peak would appear around 1.85 ppm.[\[15\]](#)
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum. A single resonance is expected for the methyl carbon.

Table 2: Representative NMR Data

Nucleus	Expected Chemical Shift (δ)	Notes
^1H	~1.85 ppm (in DMSO-d_6)	A singlet, integrating to 3 protons. [15]
^{13}C	~50.7 ppm (in DMSO-d_6)	A single carbon resonance. [15]

Note: Chemical shifts can vary depending on the solvent and concentration.

Protocol 3.2: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: As **sodium methanethiolate** is a solid, it can be analyzed using Attenuated Total Reflectance (ATR) or by preparing a KBr pellet. Due to its hygroscopic nature, sample preparation should be performed quickly in a dry environment.
- Data Acquisition: Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.
- Data Analysis: Look for characteristic absorption bands. The C-H stretching and bending vibrations of the methyl group are expected. The C-S stretch is typically weak and appears in the fingerprint region.

Table 3: Key Spectroscopic Data

Technique	Method	Characteristic Peaks/Signals	Reference
FTIR	ATR	C-H stretching and bending vibrations.	[15]
UV-Vis	Cyclohexane	$\lambda_{\text{max}} = 228.5 \text{ nm}$	[1]

Protocol 3.3: Purity Assessment by Titration

A simple acid-base titration can be used to determine the purity of the synthesized salt.

- Sample Preparation: Accurately weigh a sample of **sodium methanethiolate** and dissolve it in deionized water.
- Titration: Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl) using a suitable indicator or a pH meter to determine the endpoint.
- Calculation: Calculate the purity based on the stoichiometry of the neutralization reaction ($\text{CH}_3\text{SNa} + \text{HCl} \rightarrow \text{CH}_3\text{SH} + \text{NaCl}$).

Safety and Handling

Sodium methanethiolate is a hazardous chemical that requires careful handling.[1]

- Toxicity: It is toxic if swallowed and can cause severe skin burns and eye damage.[6][9]
- Flammability: The solid is flammable.[6][13]
- Reactivity: It reacts with water and acids and is sensitive to air and moisture.[6][9] Hydrolysis produces flammable and odorous methanethiol gas.[9]
- Handling: Always handle **sodium methanethiolate** in a well-ventilated fume hood, under an inert atmosphere if possible.[16] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][16]
- Storage: Store in a tightly sealed container under an inert gas (e.g., nitrogen) in a cool, dry, and flammable-designated area.[6]

By following these detailed guidelines, researchers can safely synthesize and accurately characterize **sodium methanethiolate** for its diverse applications in chemical and pharmaceutical development.

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References

- 1. Page loading... [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. echemi.com [echemi.com]
- 6. grokipedia.com [grokipedia.com]
- 7. nbinno.com [nbinno.com]
- 8. usbio.net [usbio.net]
- 9. nbinno.com [nbinno.com]
- 10. Sodium methanethiolate - Wikipedia [en.wikipedia.org]
- 11. Sodium methanethiolate - Wikiwand [wikiwand.com]
- 12. Sodium methanethiolate | CH₃NaS | CID 4378561 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 甲硫醇钠 technical, ≥90% (RT) | Sigma-Aldrich [sigmaaldrich.com]
- 14. Sodium thiomethoxide | 5188-07-8 [chemicalbook.com]
- 15. rsc.org [rsc.org]
- 16. fishersci.com [fishersci.com]
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